

In-Depth Technical Guide to Filgotinib-d4: Physical, Chemical, and Analytical Characteristics

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Compound of Interest

Compound Name: *Filgotinib-d4*

Cat. No.: *B3026010*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and analytical characteristics of **Filgotinib-d4**. The information is intended to support research and development activities, including pharmacokinetic studies and bioanalytical method development.

Core Physical and Chemical Properties

Filgotinib-d4 is the deuterated analog of Filgotinib, a selective Janus kinase 1 (JAK1) inhibitor. The incorporation of four deuterium atoms on the cyclopropane moiety makes it an ideal internal standard for mass spectrometry-based quantification of Filgotinib.

Quantitative Data Summary

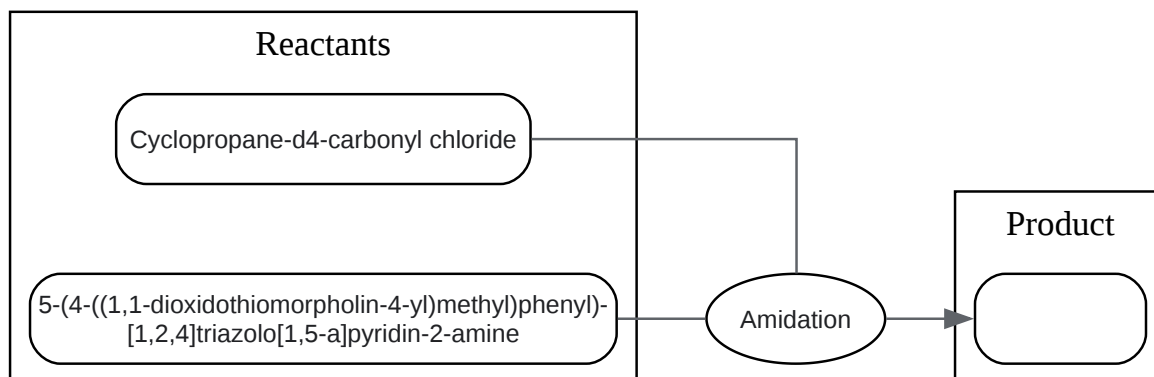
The key physical and chemical properties of **Filgotinib-d4** are summarized in the table below. Data for the non-deuterated parent compound, Filgotinib, are provided for comparison where available.

Property	Filgotinib-d4	Filgotinib (for comparison)
Molecular Formula	C ₂₁ H ₁₉ D ₄ N ₅ O ₃ S[1][2]	C ₂₁ H ₂₃ N ₅ O ₃ S[3][4]
Molecular Weight	429.5 g/mol [1][2]	425.5 g/mol [3][4]
CAS Number	2041095-50-3[1][2]	1206161-97-8[3]
Appearance	A solid[2]	Crystalline solid[5]
Purity	>99.00%[2]	≥98%[5]
Solubility	Soluble in Acetonitrile:Methanol (1:1) and DMSO[6]	Soluble in DMSO and Dimethylformamide (~15 mg/mL)[5]
Melting Point	Not available	229 - 231°C
Storage	Store at -20°C[2]	-20°C[5]

Synthesis and Mechanism of Action

Proposed Synthesis of Filgotinib-d4

While a specific, detailed synthesis protocol for **Filgotinib-d4** is not readily available in the public domain, its structure as N-[5-[4-[(1,1-dioxido-4-thiomorpholinyl)methyl]phenyl][1][2][7]triazolo[1,5-a]pyridin-2-yl]-cyclopropane-2,2,3,3-d₄-carboxamide indicates a synthetic route analogous to that of Filgotinib[4][6][8]. The key difference would be the use of a deuterated reagent in the final amidation step. The proposed final step is the reaction of 5-(4-[(1,1-dioxidothiomorpholin-4-yl)methyl]phenyl)-[1][2][7]triazolo[1,5-a]pyridin-2-amine with cyclopropane-d₄-carbonyl chloride.

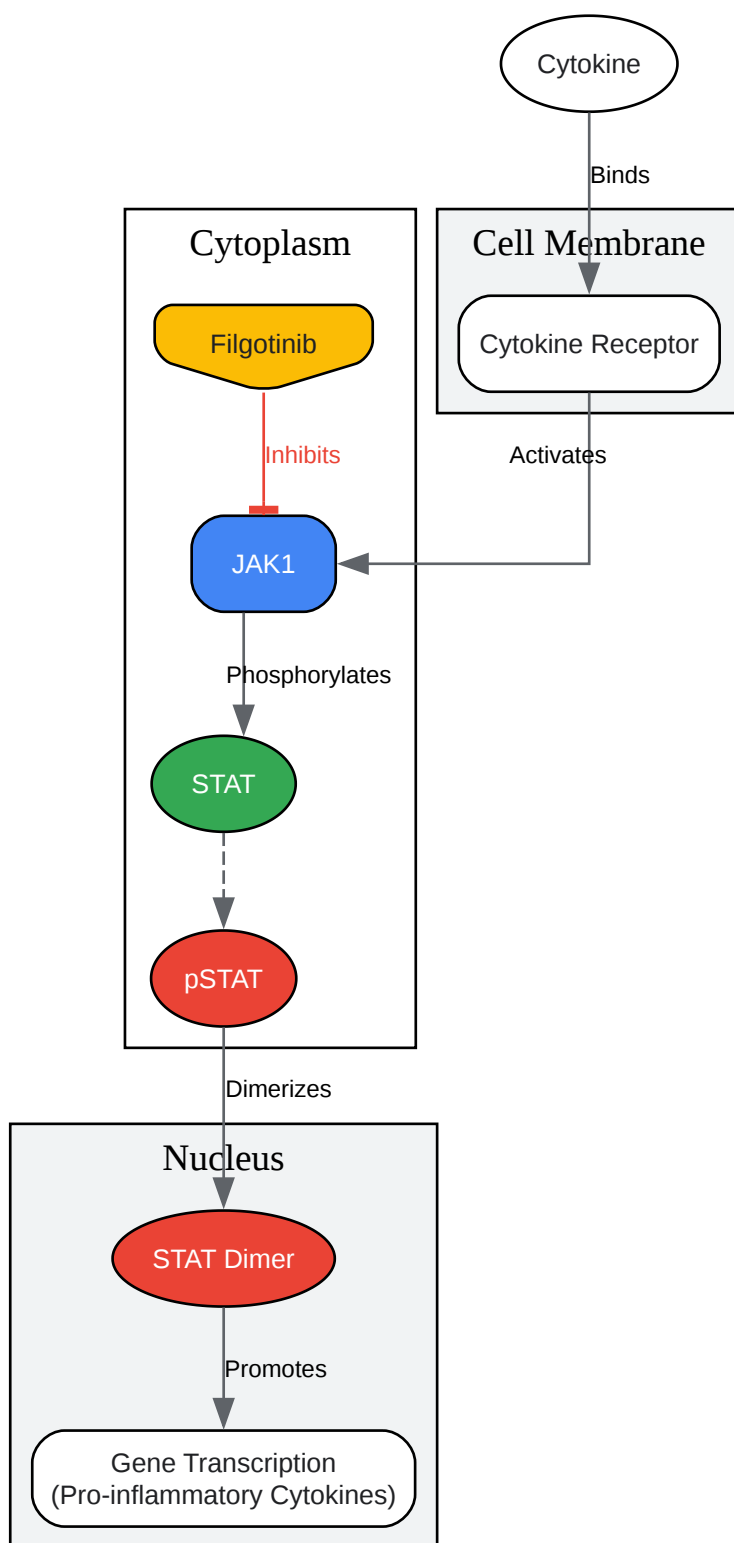


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Proposed final step in the synthesis of **Filgotinib-d4**.

Mechanism of Action: JAK1 Inhibition

Filgotinib is a selective inhibitor of Janus kinase 1 (JAK1)[6][7][9]. JAKs are intracellular tyrosine kinases that mediate signaling downstream of cytokine receptors. The JAK-STAT (Signal Transducer and Activator of Transcription) pathway is crucial for immune and inflammatory responses. By selectively inhibiting JAK1, Filgotinib blocks the phosphorylation and activation of STAT proteins, which in turn prevents their translocation to the nucleus and the subsequent transcription of pro-inflammatory genes. This targeted action modulates the inflammatory response in autoimmune diseases.



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Filgotinib's inhibition of the JAK-STAT signaling pathway.

Experimental Protocols

Filgotinib-d4 is primarily used as an internal standard in bioanalytical methods for the quantification of Filgotinib in biological matrices, such as plasma. The following is a representative experimental protocol for a Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) assay.

LC-MS/MS Method for Filgotinib Quantification

This protocol is a composite based on several published methods for the analysis of Filgotinib[10][11][12][13][14].

3.1.1. Sample Preparation (Plasma)

- Aliquoting: Transfer 50-100 µL of plasma sample (calibration standards, quality controls, or unknown samples) into a microcentrifuge tube.
- Internal Standard Spiking: Add a specific volume of **Filgotinib-d4** working solution (e.g., 20 µL of 125 ng/mL) to each tube.
- Protein Precipitation: Add a protein precipitating agent, such as acetonitrile or methanol (often containing 0.1-0.2% formic acid), typically at a 3:1 or 4:1 ratio to the plasma volume.
- Vortexing: Vortex the samples for 2-5 minutes to ensure thorough mixing and protein precipitation.
- Centrifugation: Centrifuge the samples at high speed (e.g., 10,000-15,000 rpm) for 10-20 minutes at 4°C to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer the supernatant to a clean tube or a 96-well plate.
- Evaporation (Optional): The supernatant may be evaporated to dryness under a stream of nitrogen and reconstituted in the mobile phase to enhance sensitivity.
- Injection: Inject an aliquot (e.g., 5-20 µL) of the final extract into the LC-MS/MS system.

3.1.2. Liquid Chromatography Conditions

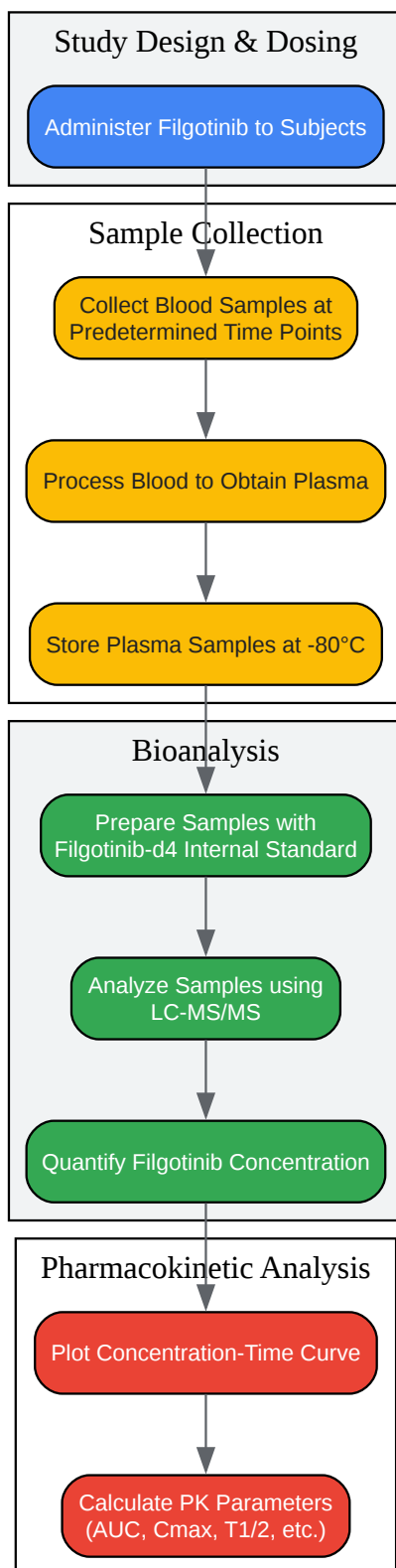
- LC System: A high-performance or ultra-high-performance liquid chromatography (HPLC or UHPLC) system.
- Column: A reverse-phase C18 column (e.g., Gemini C18, Hypersil Gold C18) is commonly used.
- Mobile Phase: An isocratic or gradient elution with a mixture of an aqueous phase (e.g., water with 0.1-0.2% formic acid or 10 mM ammonium formate) and an organic phase (e.g., acetonitrile or methanol). A common isocratic mobile phase is a 20:80 (v/v) mixture of 0.2% formic acid and acetonitrile[10][12].
- Flow Rate: Typically in the range of 0.3-0.9 mL/min[10][11][12][13].
- Column Temperature: Maintained at a constant temperature, for example, 40°C.

3.1.3. Mass Spectrometry Conditions

- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Source: Electrospray ionization (ESI) in positive ion mode.
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Filgotinib: m/z 426.3 $\rightarrow$ 291.3[10][12]
 - **Filgotinib-d4**: The precursor ion would be approximately m/z 430.3. The product ion would likely be the same as the non-deuterated form (m/z 291.3) if the fragmentation does not involve the deuterated cyclopropane ring. Specific optimization of the transition for **Filgotinib-d4** is required.

Experimental Workflow: Pharmacokinetic Study

Filgotinib-d4 is a critical tool in pharmacokinetic (PK) studies to accurately determine the concentration-time profile of Filgotinib in a biological system. A typical workflow for a preclinical or clinical PK study is outlined below.



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Workflow for a pharmacokinetic study using **Filgotinib-d4**.

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